

Unveiling the Orthorhombic Crystal Structure of Indium(I) Iodide: A Technical Guide

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Compound of Interest

Compound Name: *Indium(I)iodide*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the orthorhombic crystal structure of indium(I) iodide (InI). The information presented herein is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound's solid-state characteristics. This document summarizes key crystallographic data, outlines experimental methodologies for its synthesis and characterization, and visualizes the procedural workflow.

Crystallographic Data Summary

Indium(I) iodide crystallizes in a brown-red solid form with a layered orthorhombic structure.^[1] ^[2] The arrangement of atoms in the crystal lattice is crucial for understanding its physical and chemical properties, which are of interest in various applications, including as a semiconductor material for radiation detection.^[2]^[3] The key crystallographic parameters for orthorhombic InI are summarized in the tables below.

Lattice Parameters

The unit cell dimensions of orthorhombic indium(I) iodide have been determined through X-ray diffraction techniques.^[1]^[4]^[5] These parameters define the size and shape of the repeating unit in the crystal lattice.

Lattice Parameter	Value (Å)	Reference
a	4.75 - 4.7630(5)	[1] [4] [5]
b	12.76 - 12.792(1)	[1] [4] [5]
c	4.91 - 4.9124(4)	[1] [4] [5]

Crystal System and Space Group

The crystal structure is characterized by its symmetry elements, which are mathematically described by the space group.

Property	Description	Reference
Crystal System	Orthorhombic	[1] [2]
Space Group	Cmcm (No. 63)	[1] [6]

Atomic Coordinates and Bonding Information

The structure consists of two-dimensional sheets of InI oriented in the $(0, 1, 0)$ direction.[\[6\]](#) Within these layers, each indium ion (In^{1+}) is coordinated to five iodide ions (I^{1-}), forming a network of corner and edge-sharing InI_5 square pyramids.[\[6\]](#)

Bond	Bond Length (Å)	Reference
In-I (shorter)	3.22 - 3.23	[4] [6]
In-I (longer)	3.46 - 3.47	[4] [6]
In-In (shortest)	3.58	[4]
I-I (shortest)	4.44	[4]

Experimental Protocols

The determination of the orthorhombic crystal structure of indium(I) iodide relies on its synthesis and subsequent analysis using crystallographic techniques.

Synthesis of Indium(I) Iodide

High-quality single crystals of InI can be obtained through various methods, primarily involving the reaction of elemental indium with iodine or an indium halide. A common laboratory-scale synthesis is detailed below.

Objective: To synthesize crystalline indium(I) iodide.

Materials:

- Indium metal (In)
- Iodine (I_2) or Indium(III) iodide (InI_3)
- Mercury(II) iodide (HgI_2) (alternative reactant)
- Quartz tube
- Vacuum pump
- Tube furnace

Procedure:

- **Reactant Preparation:** A stoichiometric amount of indium metal and either iodine or indium(III) iodide is placed in a quartz tube.
- **Evacuation:** The tube is evacuated to create a vacuum. This prevents the oxidation of the reactants at high temperatures.
- **Heating:** The sealed tube is heated in a furnace to a temperature between 300 °C and 400 °C.[1]
 - Reaction with Iodine: $2\text{In} + \text{I}_2 \rightarrow 2\text{InI}$ [1]
 - Reaction with Indium(III) iodide: $2\text{In} + \text{InI}_3 \rightarrow 3\text{InI}$ [1]
 - Alternative reaction with Mercury(II) iodide at 350 °C: $2\text{In} + \text{HgI}_2 \rightarrow 2\text{InI} + \text{Hg}$ [1]

- Crystal Growth: The vapor of InI condenses on a cooler surface of the tube, forming brownish-red plate-like crystals.[4]
- Purification (Optional): Further purification can be achieved through techniques like fractional distillation or zone refining to obtain high-purity crystals for semiconductor applications.[3][5]

Crystallographic Characterization

The primary technique for determining the crystal structure of a material is X-ray diffraction (XRD).

Objective: To determine the crystal structure and lattice parameters of the synthesized InI.

Instrumentation:

- Single-crystal or powder X-ray diffractometer
- X-ray source (e.g., Cu K α or Cr K α radiation)

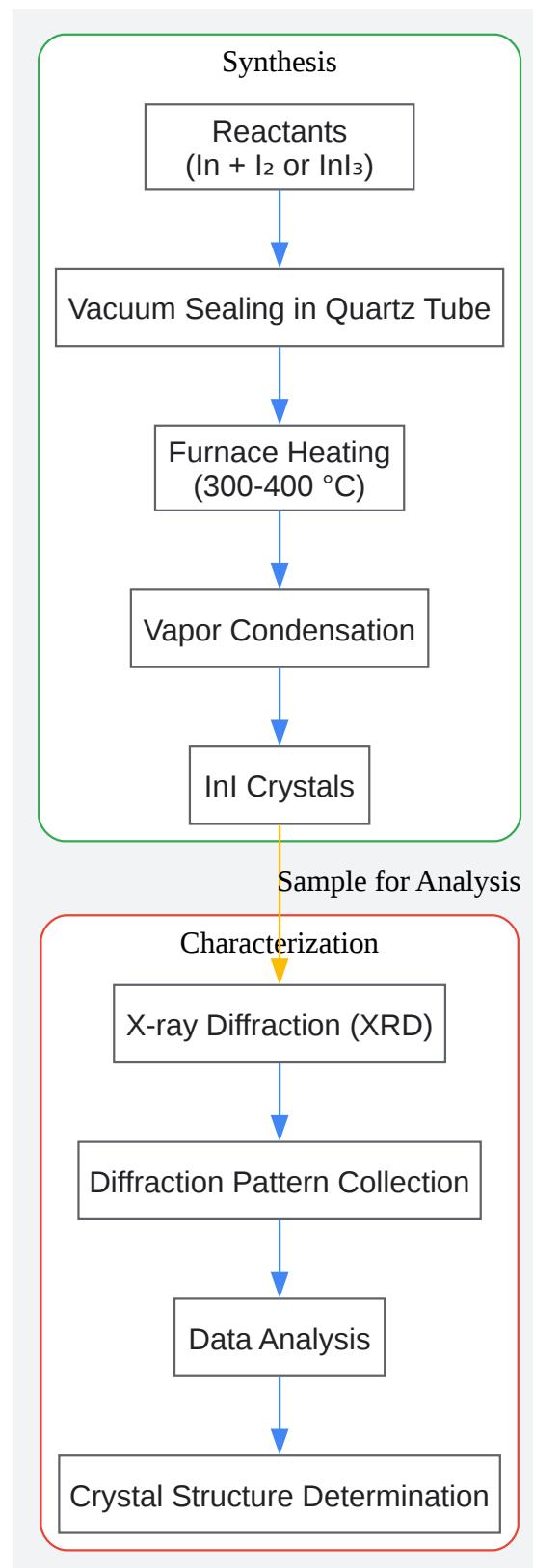
Procedure:

- Sample Preparation: A suitable single crystal is mounted on the goniometer of the diffractometer. For powder XRD, the crystalline sample is finely ground and placed in a sample holder.
- Data Collection: The sample is irradiated with a monochromatic X-ray beam. The diffraction pattern, consisting of a set of diffraction peaks at specific angles, is recorded. Weissenberg and powder photographs are common methods for this.[4]
- Data Analysis:
 - The positions and intensities of the diffraction peaks are analyzed.
 - The Miller indices (hkl) are assigned to each peak.
 - The lattice parameters (a, b, c) and the space group are determined from the diffraction data.

- Advanced analysis, such as Rietveld refinement, can be used to refine the atomic positions within the unit cell.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and structural characterization of orthorhombic indium(I) iodide.



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Synthesis and Characterization Workflow of InI.

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